

Technical Guide: Oxidized ATP (oATP) and Extracellular ATP Signaling Loops

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Compound of Interest

Compound Name: Oxidized ATP (trisodium salt)

Cat. No.: B12375606

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Executive Summary

Oxidized ATP (oATP), chemically known as ATP-2',3'-dialdehyde, is a nucleotide derivative widely utilized as an irreversible antagonist of the P2X7 receptor (P2X7R).^{[1][2]} While it served as a foundational tool in defining the role of extracellular ATP (eATP) in inflammation and cell death, its utility is nuanced by significant off-target effects and a complex mechanism of action involving covalent Schiff-base formation.

This guide provides a rigorous technical analysis of oATP, moving beyond basic descriptions to explore its chemical kinetics, impact on purinergic signaling loops, and critical limitations in experimental design. It is intended for researchers requiring high-fidelity control over inflammatory signaling pathways.

Part 1: The Molecular Mechanism

Chemical Synthesis and Structure

oATP is generated via the periodate oxidation of the ribose moiety of ATP. Sodium metaperiodate (

) cleaves the bond between the 2' and 3' carbon atoms of the ribose ring, converting the vicinal diols into two aldehyde groups.

- Precursor: Adenosine 5'-triphosphate (ATP).
- Reagent: Sodium Metaperiodate (oxidizing agent).^{[3][4][5]}
- Product: ATP-2',3'-dialdehyde (oATP).

Receptor Interaction (The Schiff Base Reaction)

Unlike competitive antagonists that reversibly occupy the ligand-binding pocket, oATP acts as an irreversible affinity label.

- Recognition: The triphosphate tail of oATP guides the molecule into the ATP-binding pocket of the P2X7 receptor.
- Covalent Modification: The newly formed aldehyde groups on the ribose ring react with the -amino groups of unprotonated Lysine residues (critical residues located near the ATP binding site) on the P2X7 receptor ectodomain.
- Schiff Base Formation: This reaction eliminates water to form a covalent Schiff base (), permanently locking the receptor in a non-functional state.



Critical Insight: The formation of the Schiff base is not instantaneous. It requires a 1–2 hour pre-incubation at physiological pH (7.4) and temperature (37°C) to achieve maximal inhibition. Protocols failing to account for this kinetic lag will yield inconsistent data.

Part 2: The Signaling Loops

Extracellular ATP acts as a Damage-Associated Molecular Pattern (DAMP).^[6] oATP is primarily used to sever the "feed-forward" inflammatory loop driven by P2X7.

The P2X7 Pro-Inflammatory Loop

- Initiation: Tissue damage releases eATP.
- Activation: eATP gates the P2X7 receptor (requires high concentrations,).
- Ionic Flux: Immediate influx of and efflux of .
- NLRP3 Assembly: efflux triggers the assembly of the NLRP3 inflammasome.
- Cytokine Release: Caspase-1 activation leads to the maturation and release of IL-1 and IL-18.

The oATP Blockade & Off-Target Effects

oATP inhibits this cascade by physically blocking the P2X7 channel. However, it also exerts P2X7-independent effects, most notably the direct inhibition of NF-

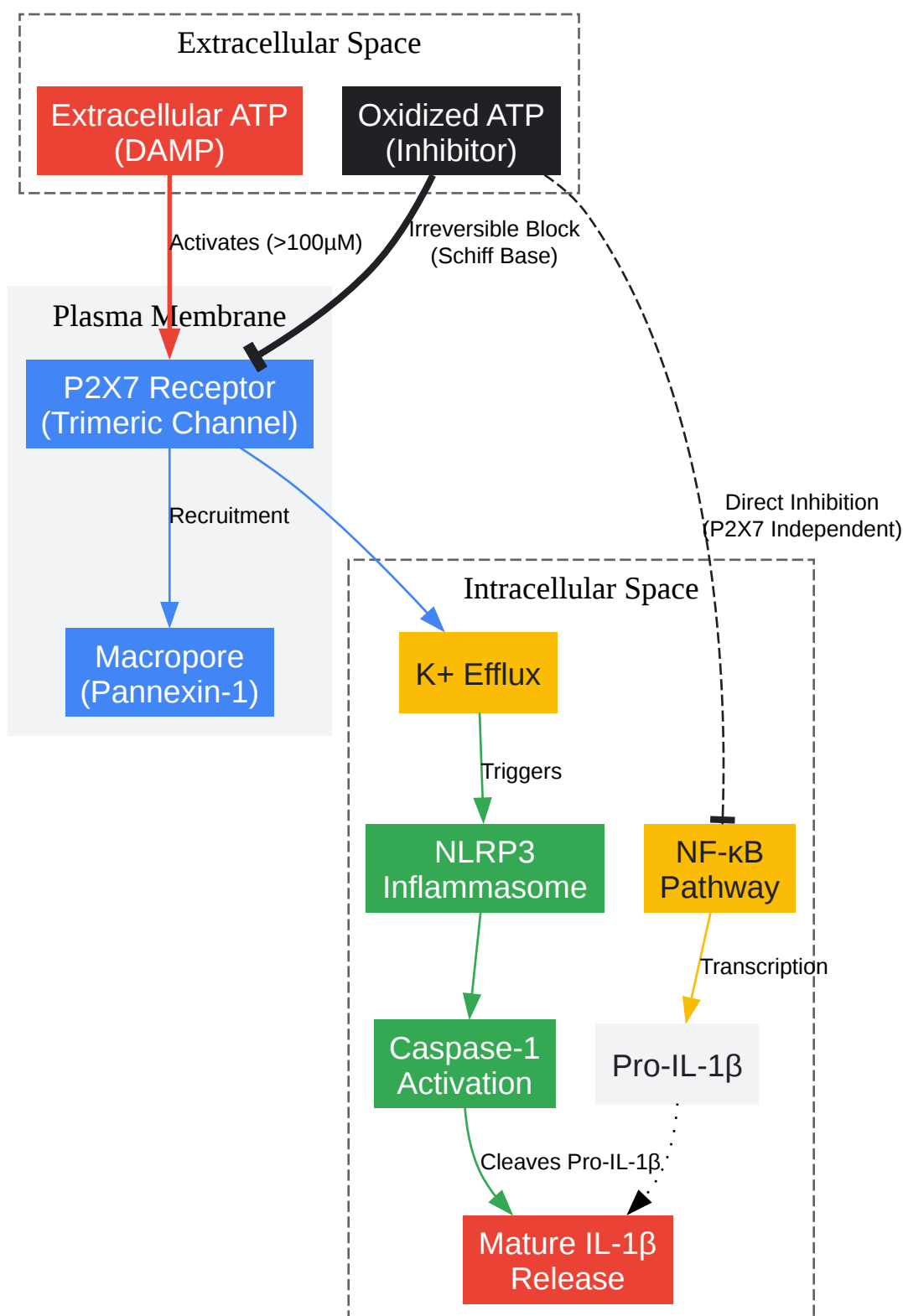
B, likely through the modification of intracellular kinases or direct interaction with the NF-

B machinery after cellular internalization.

Visualization: The Signaling Architecture

The following diagram illustrates the dual impact of oATP on both the P2X7 receptor and the downstream NF-

B pathway.



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Figure 1: The P2X7 signaling cascade showing the primary blockade by oATP at the receptor level and the secondary, receptor-independent inhibition of NF- κ B.

Part 3: Experimental Application Protocols

Synthesis of oATP (Laboratory Scale)

While commercially available, fresh synthesis often yields higher activity.

Reagents:

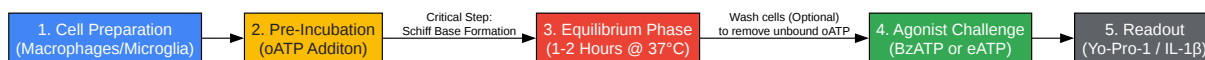
- ATP Disodium Salt
- Sodium Metaperiodate ([5](#))
- PBS (pH 7.0)

Protocol:

- Dissolution: Dissolve ATP in PBS to a concentration of 10 mM.
- Oxidation: Add a 1:1 molar equivalent of Sodium Metaperiodate.
 - Note: Excess periodate can be toxic; strict stoichiometry is preferred.
- Incubation: Incubate for 1 hour at 4°C in the dark (reaction is light-sensitive).
- Quenching (Optional): Add 10% glycerol to quench unreacted periodate if not purifying immediately.
- Storage: Use immediately or store at -20°C. Stability degrades after 2-3 weeks.

In Vitro Application Workflow

The following workflow ensures the Schiff base reaction reaches equilibrium before the agonist (ATP) is introduced.



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Figure 2: Experimental timeline emphasizing the mandatory pre-incubation period required for covalent modification.

Dosing Guidelines:

- In Vitro: 100 μ M – 300 μ M. (Lower doses <100 μ M are often ineffective due to competition with endogenous nucleophiles).
- In Vivo (Mice): 100 μ mol/kg (i.p. or i.v.). Daily administration is often required due to receptor turnover.

Part 4: Critical Considerations & Specificity

Researchers must treat oATP data with caution. It is classified as a "dirty" drug due to its promiscuity.

Specificity Matrix

Feature	oATP	A-438079	BBG (Brilliant Blue G)
Mechanism	Irreversible (Covalent)	Competitive (Reversible)	Non-competitive (Reversible)
P2X7 Selectivity	Low	High	Moderate
Inhibits NF- B?	Yes (Directly)	No	No
Inhibits P2X1/P2X2?	Yes	No	No
In Vivo Half-life	Short (Receptor turnover)	Moderate	Long
Main Utility	Proof of concept / Historical	Pharmacological validation	In vivo CNS studies (crosses BBB)

The NF- B Confounder

Studies using oATP to claim P2X7-dependent inflammation must be validated with P2X7 knockout cells or highly selective antagonists (e.g., A-438079). oATP has been shown to inhibit IL-8 and NF-

B in P2X7-deficient HEK293 cells [2], rendering it unreliable as the sole proof of P2X7 involvement in transcriptional regulation.

Part 5: Therapeutic Implications

Despite its lack of specificity, oATP has demonstrated efficacy in animal models of:

- Colitis: Reducing inflammatory cytokine storms.
- Islet Allograft Rejection: Prolonging graft survival by dampening host immune response.
- Chronic Pain: Modulating nociceptive transmission.

However, its irreversible binding and potential to modify host enzymes via non-specific Schiff base formation make it a poor candidate for human clinical development. It serves primarily as

a template for designing more specific covalent inhibitors.

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